



Utilizing Remibrutinib to Elucidate Neuroinflammatory Pathways: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Remibrutinib	
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Abstract

Neuroinflammation is a critical component in the pathogenesis of numerous neurodegenerative and autoimmune disorders of the central nervous system (CNS). Bruton's tyrosine kinase (BTK), a key signaling protein in both adaptive and innate immune cells, has emerged as a promising therapeutic target to modulate these processes. **Remibrutinib** (LOU064) is a potent, highly selective, covalent BTK inhibitor that has demonstrated efficacy in preclinical models of neuroinflammation, making it a valuable tool for studying the underlying mechanisms of these diseases.[1][2][3] This document provides detailed application notes and experimental protocols for utilizing **remibrutinib** to investigate neuroinflammatory processes, particularly focusing on its effects on microglia and B cells.

Introduction

Bruton's tyrosine kinase is a non-receptor tyrosine kinase expressed in B lymphocytes and myeloid cells, including microglia, the resident immune cells of the CNS.[4][5][6] It is a crucial transducer for several signaling pathways, including the B-cell receptor (BCR) and Fc receptor (FcR) pathways, which are implicated in autoimmune and inflammatory responses.[2][3] Dysregulation of BTK signaling is associated with chronic microglial activation, proinflammatory cytokine production, and subsequent neuronal damage.[5][7]





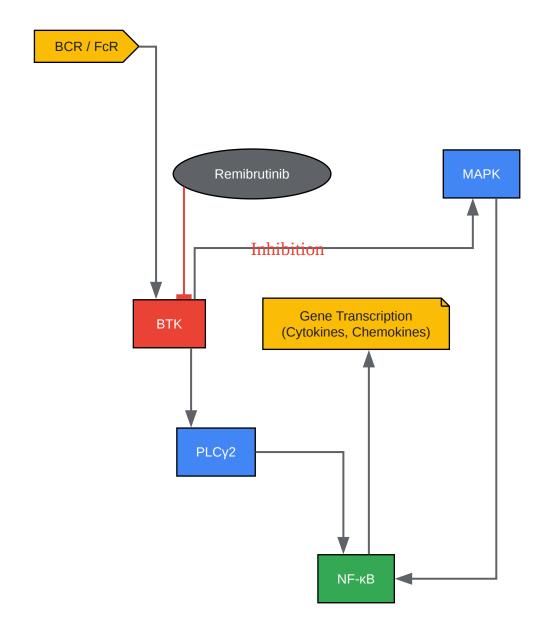


Remibrutinib is a second-generation BTK inhibitor characterized by its high selectivity and covalent binding mechanism.[6] Preclinical studies have shown that remibrutinib can cross the blood-brain barrier and effectively inhibit BTK in both peripheral immune cells and CNS-resident microglia.[1][2] Its mechanism of action involves the inhibition of pathogenic B-cell activity and direct anti-inflammatory effects on myeloid cells, thereby reducing neuroinflammation without causing B-cell depletion.[2][3] These properties make remibrutinib an excellent candidate for both therapeutic development and as a research tool to dissect the roles of BTK in neuroinflammatory diseases like multiple sclerosis (MS).[1][2][8]

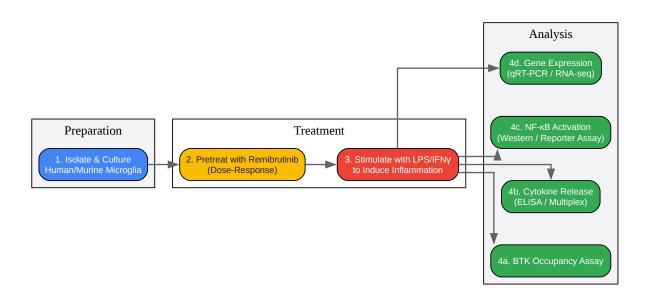
Key Signaling Pathways

Remibrutinib's primary molecular target is BTK. By inhibiting BTK, it modulates downstream signaling cascades that are critical for immune cell activation, proliferation, and inflammatory responses.









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